

Crystal Structure of 2-Benzylaniline: A Technical Guide

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Compound of Interest		
Compound Name:	2-Benzylaniline	
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Abstract

This technical guide provides a comprehensive overview of the structural analysis of **2-benzylaniline** (also known as 2-aminodiphenylmethane), a key intermediate in the synthesis of various pharmaceuticals. A thorough search of crystallographic databases, including the Cambridge Crystallographic Data Centre (CCDC), reveals that a definitive crystal structure for **2-benzylaniline** has not been publicly reported. In light of this, this document presents a detailed analysis of the crystal structure of its constitutional isomer, N-benzylaniline, to offer valuable comparative insights into the molecular conformation and packing of similar diarylmethane amines. Furthermore, this guide furnishes detailed experimental protocols for the synthesis and potential crystallization of **2-benzylaniline**, drawing from established chemical literature. This information is intended to support further research into the solid-state properties of this important compound.

Introduction

2-Benzylaniline is a primary aromatic amine that serves as a crucial building block in the synthesis of a range of organic molecules, including antihistamines like epinastine hydrochloride.[1] The spatial arrangement of atoms and molecules in the solid state, as determined by crystal structure analysis, is fundamental to understanding a compound's physical and chemical properties, such as solubility, melting point, and stability. This knowledge



is of paramount importance in the pharmaceutical industry for drug design, formulation, and development.

Despite its significance, a publically accessible, fully determined crystal structure of **2-benzylaniline** (CAS Number: 28059-64-5) is not available in the current crystallographic literature. This guide addresses this information gap by providing a multi-faceted approach for researchers.

Comparative Crystal Structure Analysis: N-Benzylaniline

To provide a relevant structural context, the crystal structure of N-benzylaniline (CAS Number: 103-32-2), a constitutional isomer of **2-benzylaniline**, is presented. The crystallographic data for N-benzylaniline (CCDC deposition number 825485) offers insights into the likely conformational preferences and intermolecular interactions that might be observed in **2-benzylaniline**.

Crystallographic Data for N-Benzylaniline

The crystal structure of N-benzylaniline was determined by single-crystal X-ray diffraction. The key crystallographic parameters are summarized in the table below.



Parameter	Value
Chemical Formula	C13H13N
Formula Weight	183.25
Crystal System	Monoclinic
Space Group	P21/c
a (Å)	18.8185(6)
b (Å)	5.7911(2)
c (Å)	19.3911(7)
α (°)	90
β (°)	103.338(1)
у (°)	90
Volume (ų)	2056.24(12)
Z	8
Temperature (K)	200
Radiation	Mo Kα (λ = 0.71073 Å)

Data sourced from Acta Crystallographica Section E, 2011, E67, o1195.[2]

Molecular and Crystal Packing Features of N-Benzylaniline

In the crystal structure of N-benzylaniline, the asymmetric unit contains two independent molecules. The nitrogen atom in both molecules exhibits a nearly planar geometry. The dihedral angles between the planes of the two aromatic rings are $80.76(4)^{\circ}$ and $81.40(4)^{\circ}$ in the two molecules, indicating a significantly twisted conformation. The crystal packing is characterized by N—H··· π interactions, which link the molecules into infinite chains along the crystallographic b-axis.[2]



Experimental Protocols Synthesis of 2-Benzylaniline

Several methods for the synthesis of **2-benzylaniline** have been reported. A common approach involves the reduction of 2-aminobenzophenone.

Protocol: Reductive Amination

- Reaction Setup: To a solution of 2-aminobenzophenone in a suitable organic solvent (e.g., dichloromethane), add a reducing agent such as sodium borohydride in the presence of an acid catalyst.
- Reaction Conditions: The reaction mixture is typically stirred at room temperature for several hours.
- Work-up: After the reaction is complete, as monitored by thin-layer chromatography (TLC), the reaction is quenched with water. The organic layer is separated, washed with brine, and dried over anhydrous sodium sulfate.
- Purification: The crude product is purified by column chromatography on silica gel or by distillation under reduced pressure to yield pure 2-benzylaniline.[1]

Crystallization of 2-Benzylaniline

While a definitive crystal structure is not available, the following general protocols can be employed for attempting the single-crystal growth of **2-benzylaniline**.

Protocol: Slow Evaporation

- Solvent Selection: Dissolve the purified 2-benzylaniline in a minimal amount of a suitable solvent or solvent mixture (e.g., ethanol, methanol, or a mixture of hexane and ethyl acetate) at room temperature.
- Crystallization: Loosely cover the container and allow the solvent to evaporate slowly in a vibration-free environment.



 Crystal Harvesting: Once crystals of suitable size and quality have formed, they can be carefully harvested from the mother liquor.

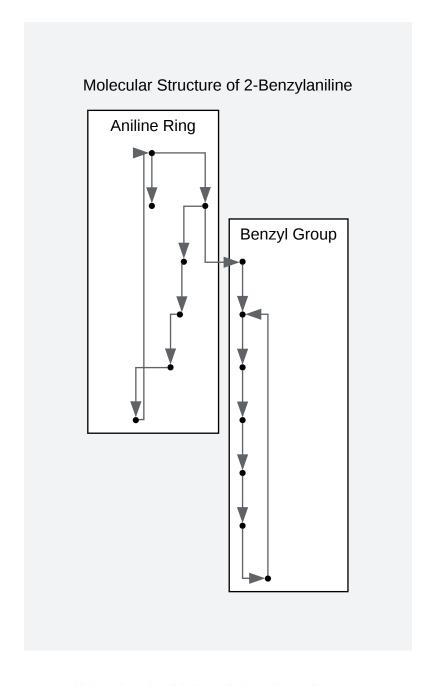
Protocol: Cooling Crystallization

- Saturated Solution: Prepare a saturated solution of **2-benzylaniline** in a suitable solvent at an elevated temperature.
- Slow Cooling: Gradually cool the solution to room temperature, and then potentially to a lower temperature (e.g., 4 °C) to induce crystallization.
- Crystal Isolation: Isolate the formed crystals by filtration.

Visualizations

The following diagrams illustrate the molecular structure of **2-benzylaniline** and a general workflow for crystal structure analysis.

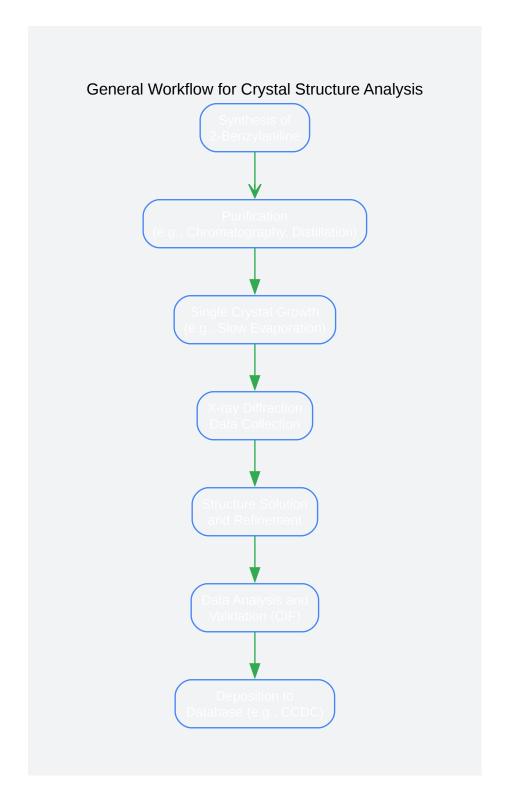




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Caption: Molecular structure of **2-benzylaniline**.





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Caption: A generalized experimental workflow for crystal structure determination.

Conclusion



While the definitive crystal structure of **2-benzylaniline** remains to be determined and reported, this technical guide provides researchers with essential information to pursue this goal. The comparative analysis of the N-benzylaniline crystal structure offers valuable insights into the potential solid-state conformation of the target molecule. The detailed synthesis and crystallization protocols provided herein serve as a practical starting point for obtaining single crystals of **2-benzylaniline** suitable for X-ray diffraction analysis. The successful determination of its crystal structure will be a valuable addition to the chemical and pharmaceutical sciences, enabling a more profound understanding of its solid-state properties.

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